

An In-depth Technical Guide to 3-Ethoxyacrylonitrile (CAS: 61310-53-0)

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Compound of Interest

Compound Name: 3-Ethoxyacrylonitrile

Cat. No.: B1336121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethoxyacrylonitrile** (CAS number 61310-53-0), a versatile chemical intermediate. The document details its physicochemical properties, spectroscopic data, synthesis, and key chemical transformations, with a focus on experimental procedures relevant to research and development.

Chemical and Physical Properties

3-Ethoxyacrylonitrile is a combustible, colorless to light yellow liquid.^{[1][2]} It is primarily available as a mixture of cis (Z) and trans (E) isomers.^[1] The quantitative properties of this compound are summarized in the tables below for easy reference.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ NO	[1]
Molecular Weight	97.12 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1][2]
Density	0.944 g/mL at 25 °C	[1]
Boiling Point	90-91 °C at 19 mmHg	[1]
Refractive Index	n ₂₀ /D 1.454	[1]
Flash Point	82 °C (179.6 °F) - closed cup	[1]
Water Solubility	19 g/L at 20 °C	[3]
Vapor Pressure	0.39 mmHg at 25 °C	[3]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	61310-53-0	[1]
EC Number	262-706-7	[1]
MDL Number	MFCD00010193	[1]
PubChem CID	5324714	[4]
InChI Key	HUPVIAINOSTNBJ- UHFFFAOYSA-N	[1]
SMILES	CCOC=CC#N	[1]

Spectroscopic Data

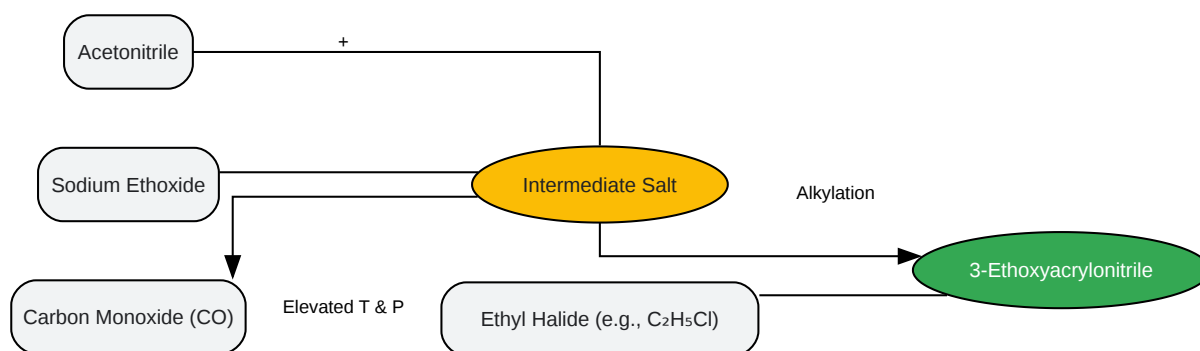
Spectroscopic data is crucial for the identification and characterization of **3-Ethoxyacrylonitrile**.

Table 3: Spectroscopic Information

Spectrum Type	Data Availability and Source
^1H NMR	Available from Sigma-Aldrich Co. LLC. via PubChem.[4]
^{13}C NMR	Available in CDCl_3 . [5][6]
Infrared (IR)	ATR-IR data available from Aldrich via PubChem.[4]
Mass Spectrometry (MS)	GC-MS data available from NIST.[4]
Raman	Data available.[5]

Synthesis of 3-Ethoxyacrylonitrile

A general method for the synthesis of 3-alkoxy-acrylonitriles involves the reaction of an aliphatic nitrile with carbon monoxide and a metal alcoholate, followed by alkylation. The following diagram illustrates a plausible synthetic pathway for **3-Ethoxyacrylonitrile**.



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A plausible synthetic route to **3-Ethoxyacrylonitrile**.

Chemical Reactivity and Applications

3-Ethoxyacrylonitrile is a valuable building block in organic synthesis, primarily utilized in the preparation of nitrogen-containing compounds.

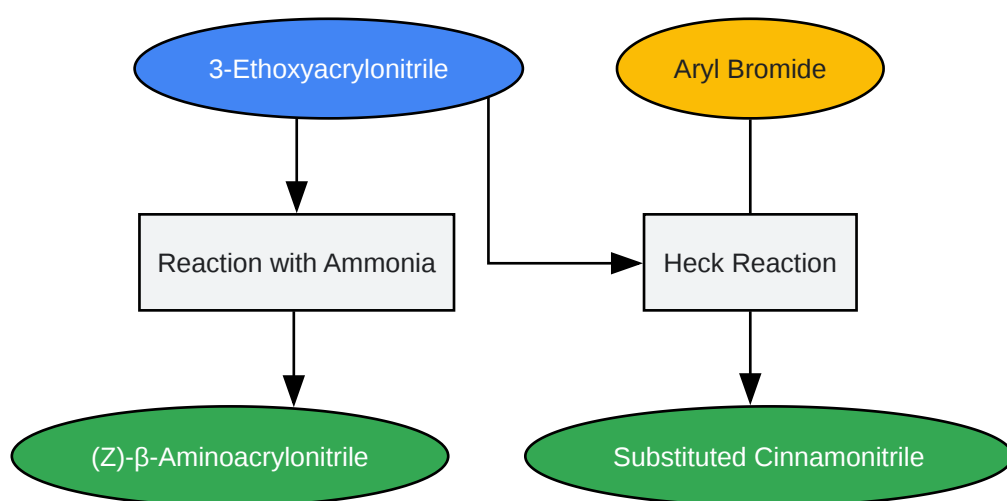
Preparation of (Z)- β -Aminoacrylonitrile

3-Ethoxyacrylonitrile serves as a precursor for the synthesis of (Z)- β -aminoacrylonitrile. This transformation is a key step in the synthesis of various heterocyclic compounds.

Heck Reaction

The presence of an activated double bond allows **3-Ethoxyacrylonitrile** to participate in palladium-catalyzed C-C bond-forming reactions, such as the Heck reaction with aryl bromides. This reaction provides a route to synthesize substituted cinnamionitriles.

The logical workflow for these key applications is depicted below.



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Key synthetic applications of **3-Ethoxyacrylonitrile**.

Experimental Protocols

The following are representative experimental procedures for the synthesis and key reactions of **3-Ethoxyacrylonitrile**.

General Synthesis of 3-Alkoxy-acrylonitriles

This protocol is adapted from a patent describing the general synthesis of 3-alkoxy-acrylonitriles and should be optimized for the specific synthesis of **3-Ethoxyacrylonitrile**.

Materials:

- Acetonitrile
- Sodium ethoxide
- Carbon monoxide
- Ethyl chloride
- Calcium hydroxide
- Triethylamine

Procedure:

- In a high-pressure autoclave, a mixture of acetonitrile, sodium ethoxide, calcium hydroxide, and triethylamine is stirred under a carbon monoxide atmosphere (e.g., 40 bar) at an elevated temperature (e.g., 60 °C) until CO absorption ceases.
- Ethyl chloride is then added to the reaction mixture.
- The suspension is stirred at a higher temperature (e.g., 120 °C) for several hours.
- After cooling, the solid is removed by filtration and washed with acetonitrile.
- The combined filtrates are subjected to fractional distillation under reduced pressure to isolate the **3-ethoxyacrylonitrile** product.

Preparation of 3-Aminoacrylonitrile from 3-Ethoxyacrylonitrile

This protocol is adapted from a patent and provides a method for the amination of **3-Ethoxyacrylonitrile**.

Materials:

- **3-Ethoxyacrylonitrile**

- Ammonia (aqueous or anhydrous)
- Solvent (e.g., ethanol)

Procedure:

- **3-Ethoxyacrylonitrile** and a molar excess of ammonia are heated in a sealed vessel (autoclave) at a specified temperature (e.g., 100 °C) for several hours.
- After cooling, the excess ammonia is vented, and the solvent (e.g., ethanol) is removed by distillation.
- The resulting crude 3-aminoacrylonitrile can be purified by vacuum distillation.

General Protocol for the Heck Reaction of an Alkene with an Aryl Bromide

As a specific protocol for **3-Ethoxyacrylonitrile** was not available, a general procedure for the Heck reaction is provided below. This should be adapted and optimized for the specific substrates.

Materials:

- **3-Ethoxyacrylonitrile**
- Aryl bromide
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- A suitable phosphine ligand (e.g., triphenylphosphine)
- A base (e.g., triethylamine or potassium carbonate)
- An appropriate solvent (e.g., DMF, acetonitrile, or toluene)

Procedure:

- To a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), add the aryl bromide, **3-Ethoxyacrylonitrile** (typically 1.2-1.5 equivalents), the palladium catalyst (e.g., 1-5 mol%), and the phosphine ligand.
- Add the solvent and the base to the mixture.
- Heat the reaction mixture to a temperature typically ranging from 80 to 140 °C and monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.
- The mixture is then typically diluted with water and extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over a drying agent (e.g., anhydrous sodium sulfate), filtered, and concentrated under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Safety and Handling

3-Ethoxyacrylonitrile is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated area.^[7]

Table 4: Hazard and Safety Information

Category	Information	Source(s)
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Personal Protective Equipment (PPE)	Eyeshields, gloves, and a suitable respirator are recommended.	[1]
Storage	Store in a cool, dry, and well-ventilated place away from sources of ignition.	[7]
Incompatible Materials	Strong acids and strong bases.	[8]

This document is intended for informational purposes for qualified individuals and should not be considered a substitute for a comprehensive safety data sheet (SDS). Always consult the latest SDS before handling this chemical.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Ethoxyacrylonitrile (CAS: 61310-53-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336121#3-ethoxyacrylonitrile-cas-number-61310-53-0-properties]

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